The 2-Arylazepane Scaffold: Synthetic Evolution and Medicinal Utility

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Compound of Interest

Compound Name:	*2-(4-Methylphenyl)azepane*
CAS No.:	*168890-45-7*
Cat. No.:	*B063979*

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Executive Summary

The 2-arylazepane moiety (a saturated seven-membered nitrogen heterocycle substituted with an aryl group at the

-position) represents a critical "privileged scaffold" in medicinal chemistry. Historically overshadowed by its six-membered homolog (2-arylpiperidine) and its fused cousin (benzazepine), the 2-arylazepane has emerged as a high-value target for modulating Central Nervous System (CNS) targets, particularly NMDA receptors, Monoamine Transporters (DAT/NET), and NK1 receptors.

This guide explores the transition of 2-arylazepanes from obscure byproducts of ring-expansion reactions to precisely engineered pharmacophores, driven by breakthroughs in asymmetric lithiation and biocatalysis.

Structural Definition & Chemical Space

The 2-arylazepane core is distinct from the more common benzazepine in that the aryl ring is not fused to the azepane ring but is attached via a single bond at the C2 position. This subtle

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structural difference imparts unique conformational flexibility, allowing the molecule to adopt "twist-chair" or "twist-boat" conformations that fused systems cannot access.

Feature	**2-Arylpiperidine (6-membered)**	2-Arylazepane (7-membered)	**Benzazepine (Fused)**
Conformation	Rigid Chair	Flexible (Twist-Chair/Boat)	Rigid (Planar constraint)
Key Drug Class	Stimulants (Methylphenidate)	Dissociatives / Antidepressants	Anorectics (Lorcaserin)
Synthetic Difficulty	Low	High (Entropic barrier)	Medium
Metabolic Stability	Moderate	High (Steric bulk)	Moderate

History & Synthetic Evolution

The history of 2-arylazepanes is defined by the struggle for regio- and stereocontrol. Unlike 5- or 6-membered rings, the formation of 7-membered rings is disfavored by both enthalpy (ring strain) and entropy (probability of chain ends meeting).

Era 1: The "Blunt Hammer" (1950s–1980s)

Early access to this scaffold relied on Ring Expansion reactions, primarily the Schmidt Reaction or Beckmann Rearrangement of 2-phenylcyclohexanone.

- Mechanism: Treatment of 2-phenylcyclohexanone with hydrazoic acid (

).
- The Problem: These reactions suffered from poor regioselectivity. The nitrogen insertion could occur on either side of the carbonyl, yielding a mixture of 2-phenyl- and 7-phenyl-azepan-2-ones (lactams), which required harsh reduction to yield the amine.

Era 2: The "Precision Tool" – Asymmetric Lithiation (1990s–Present)

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The major breakthrough in accessing chiral 2-arylazepanes came from the Coldham Group (University of Sheffield). They developed a protocol using Dynamic Kinetic Resolution (DKR) of

-Boc-2-lithioazepanes.

- Protocol:

  -Boc-2-phenylazepane is lithiated using

  -BuLi/TMEDA. The lithium species undergoes rapid inversion at the carbanion center.

- Innovation: By using a chiral ligand (e.g., (-)-sparteine) or specific electrophile trapping conditions, one enantiomer could be selectively stabilized or reacted, yielding high enantiomeric excess (ee).

Era 3: The "Green Enzyme" – Biocatalysis (2010s–Present)

Recent advances utilize Imine Reductases (IREDs). These enzymes can perform asymmetric reduction of cyclic imines (2-phenyl-2,3,4,5,6,7-hexahydro-1H-azepine) to yield the chiral amine with >99% ee, bypassing the need for organolithium reagents.

Visualizing the Synthetic Workflow

The following diagram contrasts the classical non-selective route with the modern stereoselective lithiation pathway.



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Figure 1: Comparison of Classical Ring Expansion vs. Modern Asymmetric Lithiation strategies.

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Medicinal Chemistry & Biological Applications[1][2][3][4][5][6][7][8]

NMDA Receptor Antagonism

The 2-arylazepane scaffold serves as a homolog to Phencyclidine (PCP) and Ketamine.[1] Structure-Activity Relationship (SAR) studies indicate that expanding the ring from 6 (piperidine) to 7 (azepane) alters the binding affinity to the PCP-site within the NMDA receptor channel.

- Mechanism: Uncompetitive channel blockade.
- Effect: 2-Arylazepanes often exhibit lower affinity than their piperidine counterparts, which can be advantageous for reducing psychotomimetic side effects (hallucinations) while retaining neuroprotective properties.

Monoamine Transporter Inhibition (DAT/NET)

As a homolog of Methylphenidate (Ritalin), 2-phenylazepane derivatives have been screened for affinity to Dopamine (DAT) and Norepinephrine (NET) transporters.

- SAR Insight: The "twist-chair" conformation of the azepane ring places the phenyl group in a slightly different vector compared to the piperidine chair. This can improve selectivity for NET over DAT, potentially offering therapeutic benefits for ADHD with lower abuse potential.

NK1 Receptor Antagonists

The NK1 receptor (target for Substance P) is modulated by bulky amines. 2-Arylazepanes have been utilized as rigidified cores to replace the flexible benzylamine chains found in early NK1 antagonists.

- Key Interaction: The aryl group at C2 occupies a hydrophobic pocket, while the basic nitrogen interacts with a conserved aspartate residue in the receptor.

Experimental Protocol: Asymmetric Synthesis via Lithiation

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Based on the methodology established by Coldham et al.

Objective: Synthesis of (S)-2-phenylazepane-2-carboxylate (quaternary center).

- Precursor Preparation: Dissolve

  -Boc-2-phenylazepane (1.0 equiv) in anhydrous diethyl ether under Argon atmosphere. Cool to -78°C.

- Lithiation: Add

  -BuLi (1.3 equiv) dropwise. Maintain temperature at -78°C for 1 hour.

  - Note: The choice of solvent (Ether vs THF) is critical. Ether promotes retentive lithiation, while THF with ligands like TMEDA promotes thermodynamic equilibration.

- Trapping: Add the electrophile (e.g., Methyl chloroformate) rapidly.

- Workup: Quench with saturated

  , extract with ether, and purify via flash column chromatography (SiO2, Hexane/EtOAc).

- Deprotection: Treat the resulting

  -Boc intermediate with TFA/DCM (1:1) to yield the free amine salt.

Validation:

- Chiral HPLC: Use a Chiralcel OD-H column to determine enantiomeric excess (typically >90% ee).

- NMR:

  NMR should show disappearance of the C2 proton if quaternary, or a shift if substituted.

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